

Solubility of 1,3-Dioleoyl-2-myristoyl glycerol in organic solvents

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Compound of Interest

Compound Name: 1,3-Dioleoyl-2-myristoyl glycerol

Cat. No.: B3026147

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An In-depth Technical Guide on the Solubility of **1,3-Dioleoyl-2-myristoyl Glycerol** in Organic Solvents

Introduction

1,3-Dioleoyl-2-myristoyl glycerol (OOM) is a mixed-acid triglyceride containing two oleic acid chains and one myristic acid chain esterified to a glycerol backbone. As a specific triglyceride, its solubility characteristics are crucial for a variety of applications in research and development, including its use as a standard in lipid analysis, a component in lipid-based drug delivery systems, and in the formulation of food and cosmetic products. The solubility of OOM in organic solvents is a key physical property that dictates its handling, processing, and application.

This technical guide provides an overview of the solubility of **1,3-Dioleoyl-2-myristoyl glycerol** in various organic solvents, based on available data. It also outlines a general experimental protocol for determining triglyceride solubility.

Solubility Data

The solubility of triglycerides is influenced by the fatty acid composition, the crystalline structure of the solid, and the properties of the solvent, such as polarity and its ability to interact with the solute. Triglycerides like OOM are generally nonpolar and, therefore, tend to be more soluble in nonpolar organic solvents.

While specific quantitative solubility data for **1,3-Dioleoyl-2-myristoyl glycerol** is not extensively tabulated in readily available literature, the general solubility behavior of similar long-chain triglycerides provides a strong indication of its properties. Triglycerides are known to be soluble in hydrocarbons and chlorinated hydrocarbons, and sparingly soluble in more polar solvents like acetone and ethanol.

The following table summarizes the expected solubility of **1,3-Dioleoyl-2-myristoyl glycerol** in a range of common organic solvents based on the behavior of similar triglycerides.

Solvent	Chemical Formula	Polarity Index	Expected Solubility of 1,3-Dioleoyl-2-myristoyl glycerol
Hexane	C ₆ H ₁₄	0.1	High
Chloroform	CHCl ₃	4.1	High
Toluene	C ₇ H ₈	2.4	High
Diethyl Ether	(C ₂ H ₅) ₂ O	2.8	High
Acetone	C ₃ H ₆ O	5.1	Sparingly Soluble to Soluble
Ethanol	C ₂ H ₅ OH	5.2	Sparingly Soluble
Methanol	CH ₃ OH	5.1	Poorly Soluble
Water	H ₂ O	10.2	Insoluble

Note: This data is qualitative and based on the general solubility of triglycerides. For precise quantitative data, experimental determination is necessary.

Experimental Protocol for Solubility Determination

The solubility of a triglyceride like **1,3-Dioleoyl-2-myristoyl glycerol** can be determined using several methods. The isothermal equilibrium method followed by gravimetric analysis is a common and reliable technique.

Objective: To determine the mass of **1,3-Dioleoyl-2-myristoyl glycerol** that can be dissolved in a specific volume of an organic solvent at a constant temperature to achieve a saturated solution.

Materials and Equipment:

- **1,3-Dioleoyl-2-myristoyl glycerol** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic water bath or incubator
- Vials with screw caps
- Vortex mixer
- Centrifuge
- Pipettes
- Evaporation dishes (pre-weighed)
- Drying oven or vacuum desiccator

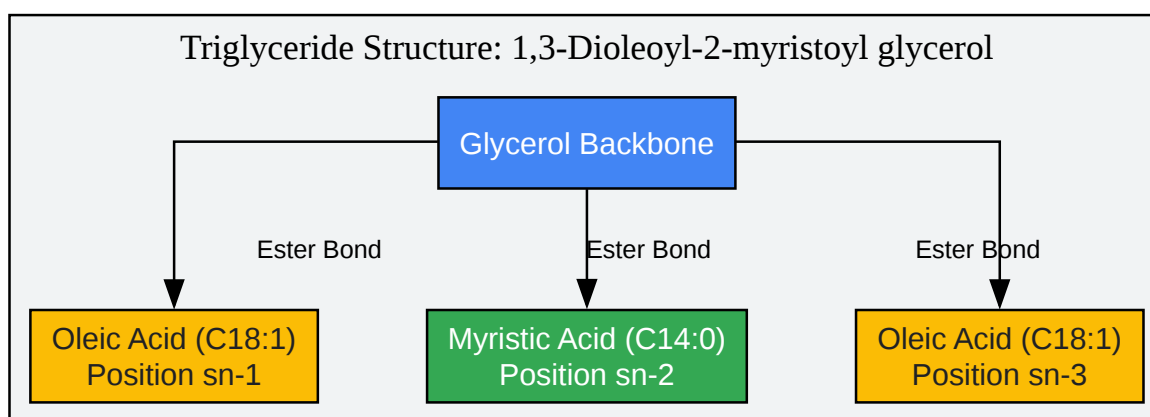
Methodology:

- Preparation: An excess amount of **1,3-Dioleoyl-2-myristoyl glycerol** is added to a series of vials.
- Solvent Addition: A known volume or mass of the desired organic solvent is added to each vial.
- Equilibration: The vials are tightly sealed and placed in a thermostatic water bath set to the desired temperature. The mixture is agitated using a vortex mixer periodically to facilitate dissolution. The system is allowed to equilibrate for a sufficient time (e.g., 24-48 hours) to ensure the solution is saturated.

- **Phase Separation:** After equilibration, the vials are centrifuged at a high speed to separate the undissolved solid from the saturated solution.
- **Sample Collection:** A precise aliquot of the clear supernatant (the saturated solution) is carefully transferred to a pre-weighed evaporation dish.
- **Solvent Evaporation:** The solvent in the evaporation dish is removed by gentle heating in a drying oven or under vacuum in a desiccator until a constant weight is achieved.
- **Gravimetric Analysis:** The evaporation dish containing the dried solute is weighed. The mass of the dissolved **1,3-Dioleoyl-2-myristoyl glycerol** is determined by subtracting the initial weight of the dish.
- **Calculation:** The solubility is calculated and expressed in units such as g/100 mL, g/L, or mole fraction.

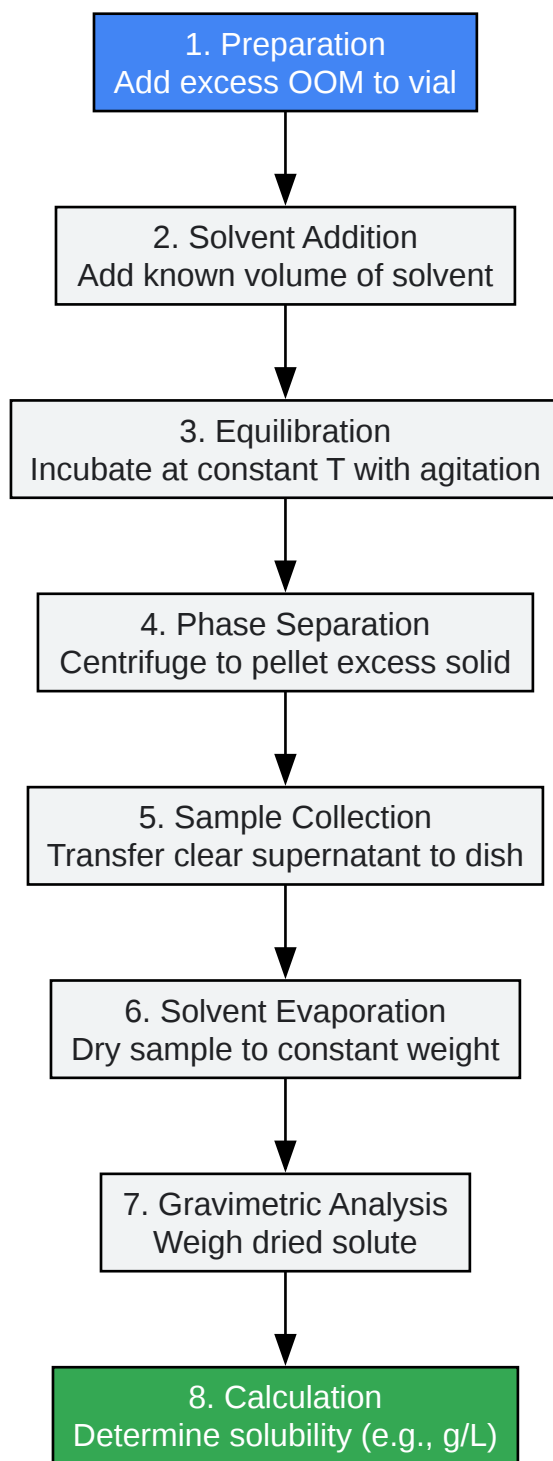
Visualizations

The following diagrams illustrate the logical relationships in triglyceride structure and the experimental workflow for solubility determination.



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Caption: Molecular structure of **1,3-Dioleoyl-2-myristoyl glycerol**.



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Caption: Workflow for determining triglyceride solubility.

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